

Usp1-IN-9: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: *Usp1-IN-9*

Cat. No.: *B15585137*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the solubility, stability, and biological context of **Usp1-IN-9**, a potent and selective inhibitor of Ubiquitin-Specific Protease 1 (USP1). Detailed protocols for experimental determination of its physicochemical properties are also included to guide researchers in its effective use and evaluation.

Introduction to Usp1-IN-9

Usp1-IN-9 is a reversible and noncompetitive inhibitor of the deubiquitinating enzyme USP1, with a reported IC₅₀ of 8.8 nM.^{[1][2]} It belongs to a class of pyrido[2,3-d]pyrimidin-7(8H)-one derivatives and is designed based on the structures of other known USP1 inhibitors, ML323 and KSQ-4279.^{[1][2]} USP1 is a critical regulator of DNA damage response (DDR) pathways, making it an attractive target for cancer therapy, particularly in tumors with deficiencies in homologous recombination repair, such as those with BRCA1/2 mutations.^[3] By inhibiting USP1, **Usp1-IN-9** can potentiate the effects of DNA-damaging agents and PARP inhibitors, offering a promising strategy to overcome drug resistance.^{[1][2]}

Physicochemical Properties

A summary of the known physicochemical properties of **Usp1-IN-9** is presented below. It is important to note that while some basic information is available, detailed experimental data on its solubility in various solvents and its stability under different conditions are not extensively published. Researchers are strongly encouraged to determine these parameters experimentally for their specific applications.

Property	Value	Source
Molecular Formula	C29H26F3N7O2	[1]
Molecular Weight	561.56 g/mol	[1]
CAS Number	2925548-22-5	[1]
Appearance	To be determined experimentally	-
Solubility in DMSO	To be determined experimentally	-
Solubility in Ethanol	To be determined experimentally	-
Solubility in Water	Expected to be low/insoluble	-
Storage (Solid)	Recommended to store at -20°C	[1]
Storage (Solution)	Recommended to store at -80°C	[4]

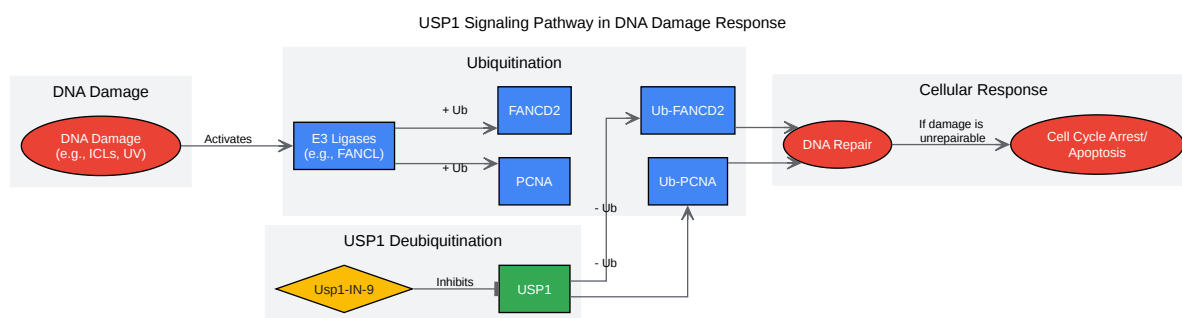
Note: For a related USP1 inhibitor, KSQ-4279 (USP1-IN-1), the solubility is reported as 100 mg/mL in DMSO and 100 mg/mL in Ethanol, while it is insoluble in water.[5] This suggests that **Usp1-IN-9** may have similar solubility characteristics, but this must be confirmed experimentally.

Biological Context and Signaling Pathway

USP1 plays a crucial role in the DNA damage response by deubiquitinating key proteins involved in DNA repair pathways, primarily Proliferating Cell Nuclear Antigen (PCNA) and the

Fanconi Anemia (FA) protein FANCD2.[3][6][7] The monoubiquitination of these proteins is a critical signal for the recruitment of DNA repair machinery. By removing this ubiquitin mark, USP1 effectively terminates the signal and regulates the repair process. In many cancers, USP1 is overexpressed, allowing tumor cells to efficiently repair DNA damage and resist therapy.[6]

The inhibition of USP1 by **Usp1-IN-9** leads to the accumulation of ubiquitinated PCNA and FANCD2, which in turn enhances DNA damage and can trigger cell cycle arrest and apoptosis, particularly in cancer cells with a compromised DNA damage response.[1]



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Caption: USP1 signaling pathway in the DNA damage response.

Experimental Protocols

The following protocols provide a framework for determining the solubility and stability of **Usp1-IN-9**. It is recommended to adapt these protocols based on the specific experimental needs and available equipment.

Protocol for Determining Aqueous Solubility (Shake-Flask Method)

This protocol is based on the traditional shake-flask method, which is considered the gold standard for determining equilibrium solubility.

Materials:

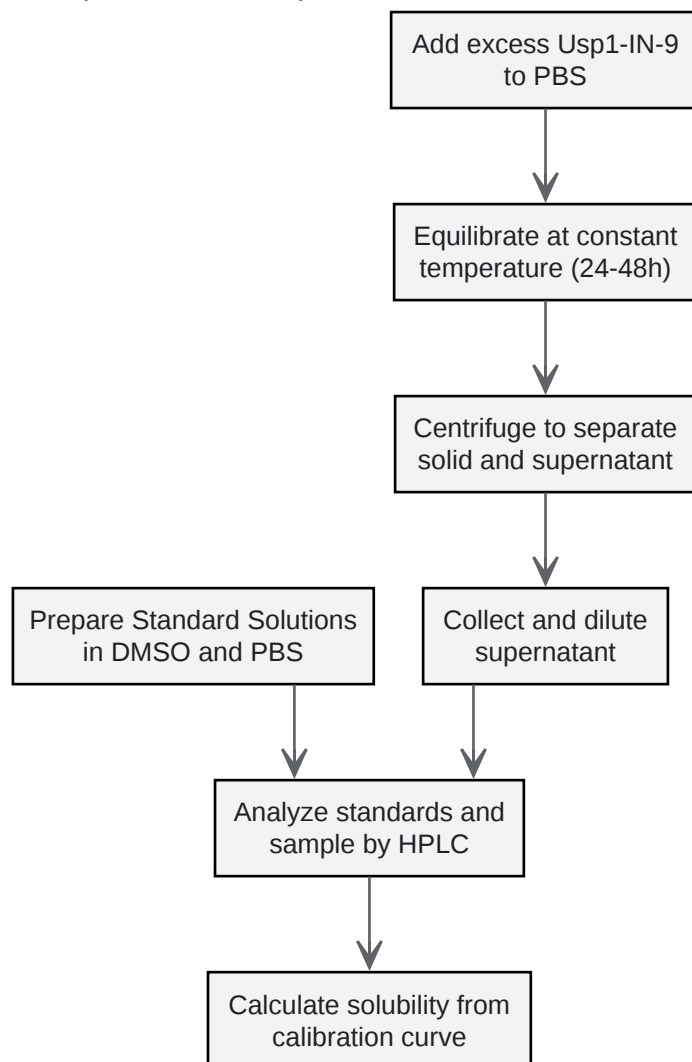
- **Usp1-IN-9** (solid powder)
- Phosphate-buffered saline (PBS), pH 7.4
- Dimethyl sulfoxide (DMSO)
- Microcentrifuge tubes (1.5 mL)
- Thermomixer or incubator shaker
- Microcentrifuge
- HPLC system with a suitable column (e.g., C18) and UV detector
- Analytical balance
- Volumetric flasks

Procedure:

- Preparation of Standard Solutions:
 - Prepare a stock solution of **Usp1-IN-9** in DMSO (e.g., 10 mM).
 - From the stock solution, prepare a series of calibration standards by diluting with PBS. The concentration range should bracket the expected aqueous solubility.
- Sample Preparation:
 - Weigh a precise amount of **Usp1-IN-9** (e.g., 1-2 mg) and add it to a microcentrifuge tube.

- Add a known volume of PBS (e.g., 1 mL) to the tube.
- Prepare at least three replicate samples.
- Equilibration:
 - Incubate the tubes in a thermomixer or shaker at a constant temperature (e.g., 25°C or 37°C) for 24-48 hours to ensure equilibrium is reached.
- Phase Separation:
 - Centrifuge the samples at high speed (e.g., 14,000 rpm) for 15-20 minutes to pellet the undissolved solid.
- Analysis:
 - Carefully collect an aliquot of the supernatant without disturbing the pellet.
 - Dilute the supernatant with PBS to a concentration within the range of the calibration standards.
 - Analyze the diluted supernatant and the calibration standards by HPLC.
 - Construct a calibration curve by plotting the peak area against the concentration of the standards.
 - Determine the concentration of **Usp1-IN-9** in the supernatant using the calibration curve. This concentration represents the aqueous solubility.

Aqueous Solubility Determination Workflow



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Caption: Workflow for aqueous solubility determination.

Protocol for Determining Stability in Solution

This protocol outlines a general procedure to assess the stability of **Usp1-IN-9** in a chosen solvent over time.

Materials:

- **Usp1-IN-9** stock solution (e.g., in DMSO)

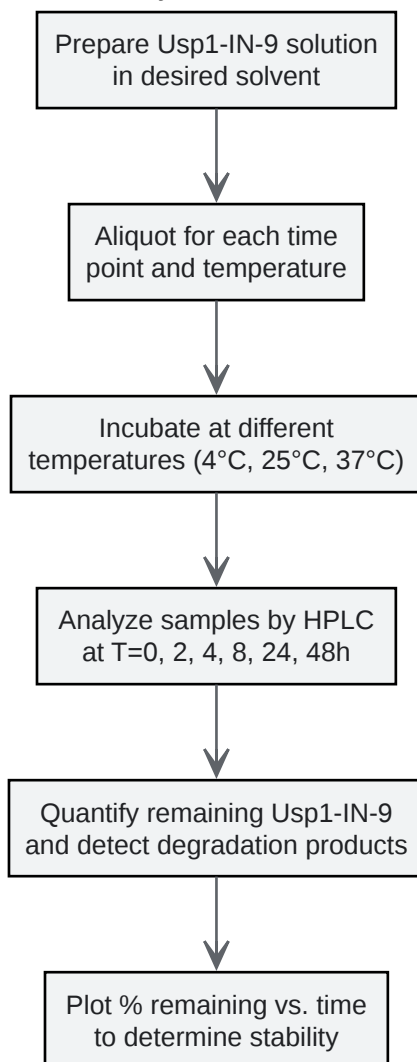
- Aqueous buffer (e.g., PBS, pH 7.4)
- Microcentrifuge tubes or HPLC vials
- Incubators set at different temperatures (e.g., 4°C, 25°C, 37°C)
- HPLC system with a suitable column and UV detector

Procedure:

- Sample Preparation:
 - Prepare a working solution of **Usp1-IN-9** in the desired solvent (e.g., 10 µM in PBS with a final DMSO concentration of <0.1%).
 - Aliquot the solution into multiple tubes or vials for each time point and temperature condition.
- Incubation:
 - Store the samples at the selected temperatures.
 - At designated time points (e.g., 0, 2, 4, 8, 24, 48 hours), remove one aliquot from each temperature condition for analysis. The time 0 sample serves as the initial concentration reference.
- Analysis:
 - Analyze each sample by HPLC.
 - Monitor the peak area of the parent compound (**Usp1-IN-9**). The appearance of new peaks may indicate degradation products.
- Data Analysis:
 - Calculate the percentage of **Usp1-IN-9** remaining at each time point relative to the time 0 sample.

- Plot the percentage of remaining compound versus time for each temperature to determine the degradation rate.

Solution Stability Assessment Workflow



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Caption: Workflow for solution stability assessment.

Conclusion

Usp1-IN-9 is a valuable research tool for investigating the role of USP1 in DNA damage repair and for exploring novel cancer therapeutic strategies. A thorough understanding and experimental determination of its solubility and stability are paramount for obtaining reliable and

reproducible results in in vitro and in vivo studies. The protocols provided herein offer a robust framework for researchers to characterize these critical properties of **Usp1-IN-9**.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. [USP1-IN-9_TargetMol](https://targetmol.com) [targetmol.com]
- 3. [USP1 | Insilico Medicine](https://insilico.com) [insilico.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. selleckchem.com [selleckchem.com]
- 6. Cryo-EM reveals a mechanism of USP1 inhibition through a cryptic binding site - PMC [pmc.ncbi.nlm.nih.gov]
- 7. GeneCards Commercial Trial - LifeMap Sciences [lifemapsc.com]
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